

1-Naphthol-d7 CAS number and molecular weight

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Compound of Interest

Compound Name: 1-Naphthol-d7

Cat. No.: B043280

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In-Depth Technical Guide to 1-Naphthol-d7

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Naphthol-d7** (CAS Number: 12451-84-9), a deuterated analog of 1-Naphthol. This stable isotope-labeled compound is a critical tool in analytical chemistry, particularly for the accurate quantification of naphthalene metabolites in biological matrices. This document details its chemical and physical properties, its primary application as an internal standard, and a representative experimental protocol for its use in gas chromatography-mass spectrometry (GC-MS).

Core Properties and Specifications

Quantitative data for **1-Naphthol-d7** is summarized in the tables below for easy reference and comparison.

Table 1: Chemical Identifiers and Molecular Properties

Property	Value
CAS Number	12451-84-9[1][2]
Molecular Formula	C ₁₀ HD ₇ O[1]
Molecular Weight	151.21 g/mol [1][2]
IUPAC Name	2,3,4,5,6,7,8-heptadeuterionaphthalen-1-ol[1]
Synonyms	1-Naphthol-2,3,4,5,6,7,8-d7, 1-Naphthalen-d7-ol[1]
Isotopic Purity	≥97 atom % D[1]
Chemical Purity	>95% (HPLC)[2]

Table 2: Physical and Chemical Properties

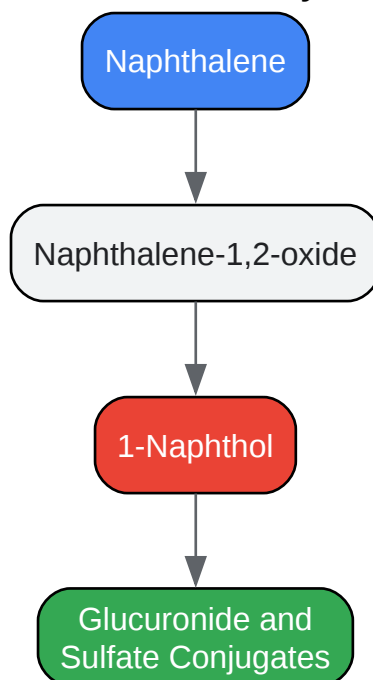
Property	Value
Appearance	White to Pale Brown Solid[1]
Melting Point	94-96 °C (lit.)[1]
Boiling Point	278-280 °C (lit.)[1]
Solubility	Soluble in Chloroform, DMSO, Methanol[1]
Storage	Store at -20°C under an inert atmosphere[1]

Role in Naphthalene Metabolism and Analysis

1-Naphthol is a primary metabolite of naphthalene, a common polycyclic aromatic hydrocarbon (PAH) found in the environment.[3] Exposure to naphthalene is a concern in occupational health, and monitoring its metabolites in urine is a key method for assessing exposure levels. [1] **1-Naphthol-d7**, as a deuterated internal standard, is crucial for the accurate quantification of 1-naphthol in biological samples. Its utility stems from its similar chemical and physical behavior to the unlabeled analyte during sample preparation and analysis, while its distinct mass allows for precise measurement by mass spectrometry.

Below is a diagram illustrating the metabolic pathway of naphthalene to 1-naphthol.

Simplified Metabolic Pathway of Naphthalene



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Caption: Simplified metabolic pathway of naphthalene to 1-naphthol and its conjugates.

Experimental Protocol: Quantification of Urinary 1-Naphthol using GC-MS

This section provides a detailed methodology for the determination of 1-naphthol in human urine using **1-Naphthol-d7** as an internal standard, adapted from established analytical methods.^{[1][4]}

1. Materials and Reagents

- **1-Naphthol-d7** (Internal Standard, IS)
- 1-Naphthol (Analytical Standard)
- β -glucuronidase/arylsulfatase from *Helix pomatia*

- Acetic anhydride
- Sodium hydroxide (0.5 M)
- n-Hexane (HPLC grade)
- Acetonitrile (HPLC grade)
- Sodium acetate buffer (0.5 M, pH 5.0)

2. Preparation of Standard and Internal Standard Solutions

- Stock Solutions (1 g/L): Prepare stock solutions of 1-Naphthol and **1-Naphthol-d7** in acetonitrile.
- Working Solutions: Prepare working solutions by diluting the stock solutions with acetonitrile to the desired concentrations for calibration curves.

3. Sample Preparation

- Enzymatic Hydrolysis: To 1 mL of urine sample in a glass tube, add 50 μ L of the **1-Naphthol-d7** internal standard working solution. Add 1 mL of 0.5 M sodium acetate buffer (pH 5.0) and 20 μ L of β -glucuronidase/arylsulfatase solution. Vortex the mixture and incubate at 37°C for at least 4 hours (or overnight) to deconjugate the naphthol metabolites.
- In-situ Derivatization: After hydrolysis, add 100 μ L of 0.5 M NaOH to adjust the pH to 12-13. Add 50 μ L of acetic anhydride and vortex for 10 seconds to form the acetylated derivatives.
- Liquid-Liquid Extraction: Add 2 mL of n-hexane to the sample, vortex for 1 minute, and then centrifuge at 3000 rpm for 5 minutes.
- Sample Analysis: Transfer the upper organic layer (n-hexane) to an autosampler vial for GC-MS analysis.

4. GC-MS Analysis

- Gas Chromatograph: Agilent 7890B GC or equivalent.

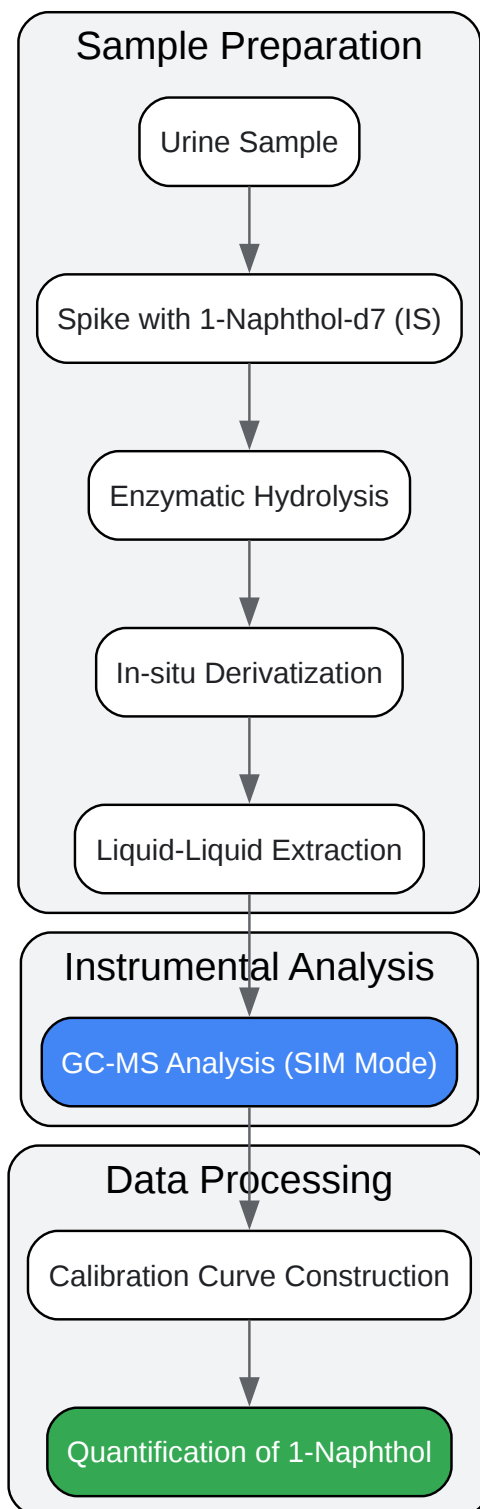
- Mass Spectrometer: Agilent 5977A MSD or equivalent.
- Column: HP-5ms (30 m x 0.25 mm, 0.25 μ m) or similar.
- Injector Temperature: 250°C.
- Oven Program: Start at 80°C, hold for 1 minute, ramp to 280°C at 20°C/min, and hold for 5 minutes.
- Carrier Gas: Helium at a constant flow of 1 mL/min.
- Ion Source Temperature: 230°C.
- Quadrupole Temperature: 150°C.
- Detection Mode: Selected Ion Monitoring (SIM).
 - 1-Naphthyl acetate (from 1-Naphthol): m/z 186, 144, 115
 - 1-Naphthyl-d7 acetate (from **1-Naphthol-d7**): m/z 193, 151, 122

5. Calibration and Quantification

- Prepare calibration standards by spiking blank urine with known concentrations of 1-Naphthol (e.g., 1, 5, 10, 25, 50, 75, and 100 μ g/L).
- Process the calibration standards alongside the unknown samples using the same sample preparation procedure.
- Construct a calibration curve by plotting the ratio of the peak area of the 1-naphthyl acetate to the peak area of the internal standard (1-Naphthyl-d7 acetate) against the concentration of 1-Naphthol.
- The concentration of 1-Naphthol in the unknown samples can be determined from this calibration curve.

Below is a diagram illustrating the experimental workflow.

Experimental Workflow for Urinary 1-Naphthol Analysis



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Caption: Experimental workflow for the quantification of urinary 1-naphthol using GC-MS.

In summary, **1-Naphthol-d7** is an essential analytical tool for researchers in toxicology, environmental health, and drug metabolism. Its use as an internal standard ensures the accuracy and reliability of methods for quantifying 1-naphthol, a key biomarker of naphthalene exposure. The detailed properties and experimental protocol provided in this guide offer a solid foundation for the implementation of robust analytical methods.

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References

- 1. Simple and reliable method to simultaneously determine urinary 1- and 2-naphthol using in situ derivatization and gas chromatography-mass spectrometry for biological monitoring of naphthalene exposure in occupational health practice - PMC [pmc.ncbi.nlm.nih.gov]
- 2. benchchem.com [benchchem.com]
- 3. 1-Naphthol - Wikipedia [en.wikipedia.org]
- 4. series.publisso.de [series.publisso.de]
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